

# In vitro validation of Ceralifimod's selectivity using receptor binding assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ceralifimod

Cat. No.: B1668400

[Get Quote](#)

## Ceralifimod's Receptor Selectivity Profiled: An In Vitro Comparison

An in-depth analysis of **Ceralifimod**'s binding affinity demonstrates its high selectivity for the sphingosine-1-phosphate receptor 1 (S1P1) and 5 (S1P5), distinguishing it from other S1P receptor modulators. This guide provides a comparative overview of **Ceralifimod**'s receptor binding profile against other prominent S1P modulators, supported by detailed experimental methodologies for the receptor binding assays used in these evaluations.

## Comparative Receptor Binding Affinity

To quantitatively assess the selectivity of **Ceralifimod**, its binding affinity ( $K_i$ ) for all five human S1P receptor subtypes (S1P1-5) was determined using radioligand displacement assays. The results are presented in comparison to other well-characterized S1P receptor modulators: Fingolimod (phosphorylated active form, FTY720-P), Siponimod, and Ozanimod.

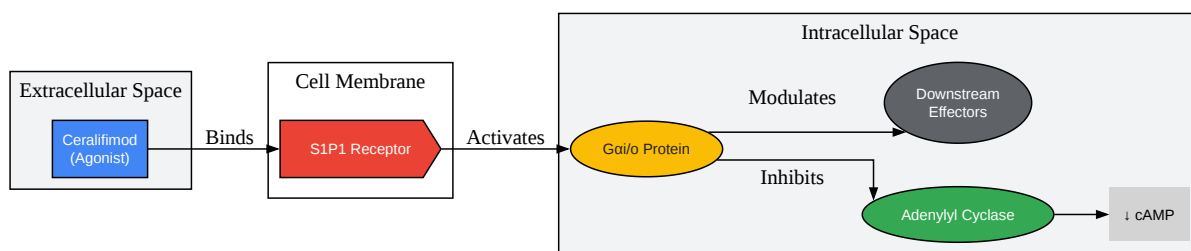
Compound	S1P1 Ki (nM)	S1P2 Ki (nM)	S1P3 Ki (nM)	S1P4 Ki (nM)	S1P5 Ki (nM)
Ceralifimod (ONO-4641)	0.626	>5450	>5630	28.8	0.574
Fingolimod-P (FTY720-P)	0.35	>10,000	1.1	1.3	0.33
Siponimod	0.95	>10,000	>1000	750	0.44
Ozanimod	0.27	>10,000	>10,000	>10,000	5.0

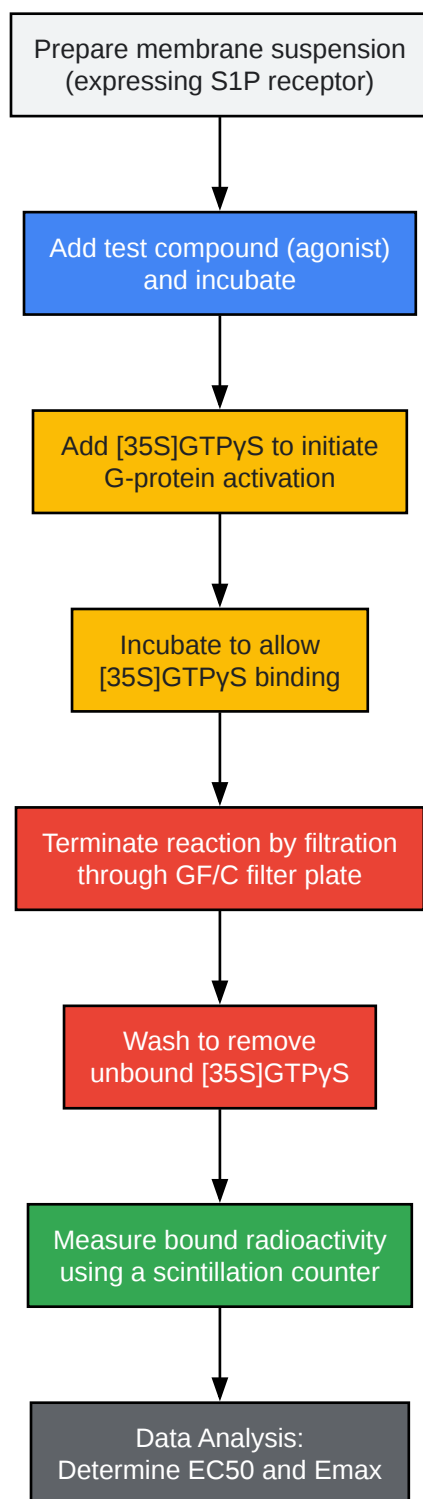
Data for **Ceralifimod** from Komiya et al., 2013 and Cayman Chemical. Data for Fingolimod-P, Siponimod, and Ozanimod compiled from various sources for comparative purposes and may not be from direct head-to-head studies.

The data clearly illustrates **Ceralifimod**'s potent affinity for S1P1 and S1P5, with Ki values in the sub-nanomolar range[1]. Notably, its affinity for S1P2 and S1P3 is negligible, indicating a high degree of selectivity. In contrast, the first-generation S1P modulator, Fingolimod-P, exhibits high affinity for S1P1, S1P3, S1P4, and S1P5[1][2]. Second-generation modulators like Siponimod and Ozanimod show selectivity for S1P1 and S1P5, though with differing affinity ratios compared to **Ceralifimod**[1][3].

## S1P1 Receptor Signaling Pathway

The binding of an agonist, such as **Ceralifimod**, to the S1P1 receptor initiates a cascade of intracellular signaling events. This process is crucial for the modulation of immune cell trafficking.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sphingosine 1-phosphate Receptor Modulator Therapy for Multiple Sclerosis: Differential Downstream Receptor Signalling and Clinical Profile Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. S1P receptor modulators and the cardiovascular autonomic nervous system in multiple sclerosis: a narrative review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Molecular and neuroimmune pharmacology of S1P receptor modulators and other disease-modifying therapies for multiple sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In vitro validation of Ceralifimod's selectivity using receptor binding assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668400#in-vitro-validation-of-ceralifimod-s-selectivity-using-receptor-binding-assays]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)